

ATTO 610: A Technical Guide to its Fluorescence Spectrum and Quantum Yield

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Compound of Interest

Compound Name: ATTO 610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core photophysical properties of the fluorescent dye **ATTO 610**. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals utilizing this fluorophore in their work. This document details its fluorescence spectrum and quantum yield, and provides standardized experimental protocols for their determination.

Core Photophysical Properties of ATTO 610

ATTO 610 is a fluorescent label characterized by its strong absorption, high fluorescence quantum yield, and significant photostability.^{[1][2][3][4][5][6]} These properties make it a versatile tool for various applications in the life sciences, including the labeling of proteins, DNA, and RNA.^{[1][2][4][5]} The dye is moderately hydrophilic and carries a net positive charge of +1 after coupling to a substrate.^{[1][5]} It is important to note that **ATTO 610** is pH-sensitive and can degrade at a pH above 8.^{[1][4][5]}

The key quantitative photophysical parameters of **ATTO 610** are summarized in the table below. These values are crucial for designing and interpreting fluorescence-based experiments.

Parameter	Value	Solvent/Conditions	Reference
Absorption Maximum (λ_{abs})	615 nm	Water	[2]
616 nm	PBS (pH 7.4)	[1][5][7][8]	
Emission Maximum (λ_{fl})	632 nm	-	[9]
633 nm	PBS (pH 7.4)	[1][5][7][8]	
634 nm	Water	[2][10][11]	
Molar Extinction Coefficient (ϵ_{max})	$1.5 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$	PBS (pH 7.4) / Water	[1][2][5][7][8][11]
Fluorescence Quantum Yield (η_{fl})	70% (0.7)	PBS (pH 7.4) / Water	[1][2][5][7][8][10]
Fluorescence Lifetime (τ_{fl})	3.2 ns	PBS (pH 7.4) / Water	[1][2][5][8][11]

Experimental Protocols

Accurate characterization of the fluorescence properties of **ATTO 610** is essential for its effective use. The following sections outline the detailed methodologies for determining its fluorescence spectrum and quantum yield.

Measurement of the Fluorescence Spectrum

The fluorescence emission and excitation spectra of **ATTO 610** can be determined using a spectrofluorometer.

1. Sample Preparation:

- Prepare a dilute solution of **ATTO 610** in a spectroscopic grade solvent, such as phosphate-buffered saline (PBS) at pH 7.4.
- The concentration should be adjusted to have an absorbance of approximately 0.1 at the excitation maximum to minimize inner filter effects.

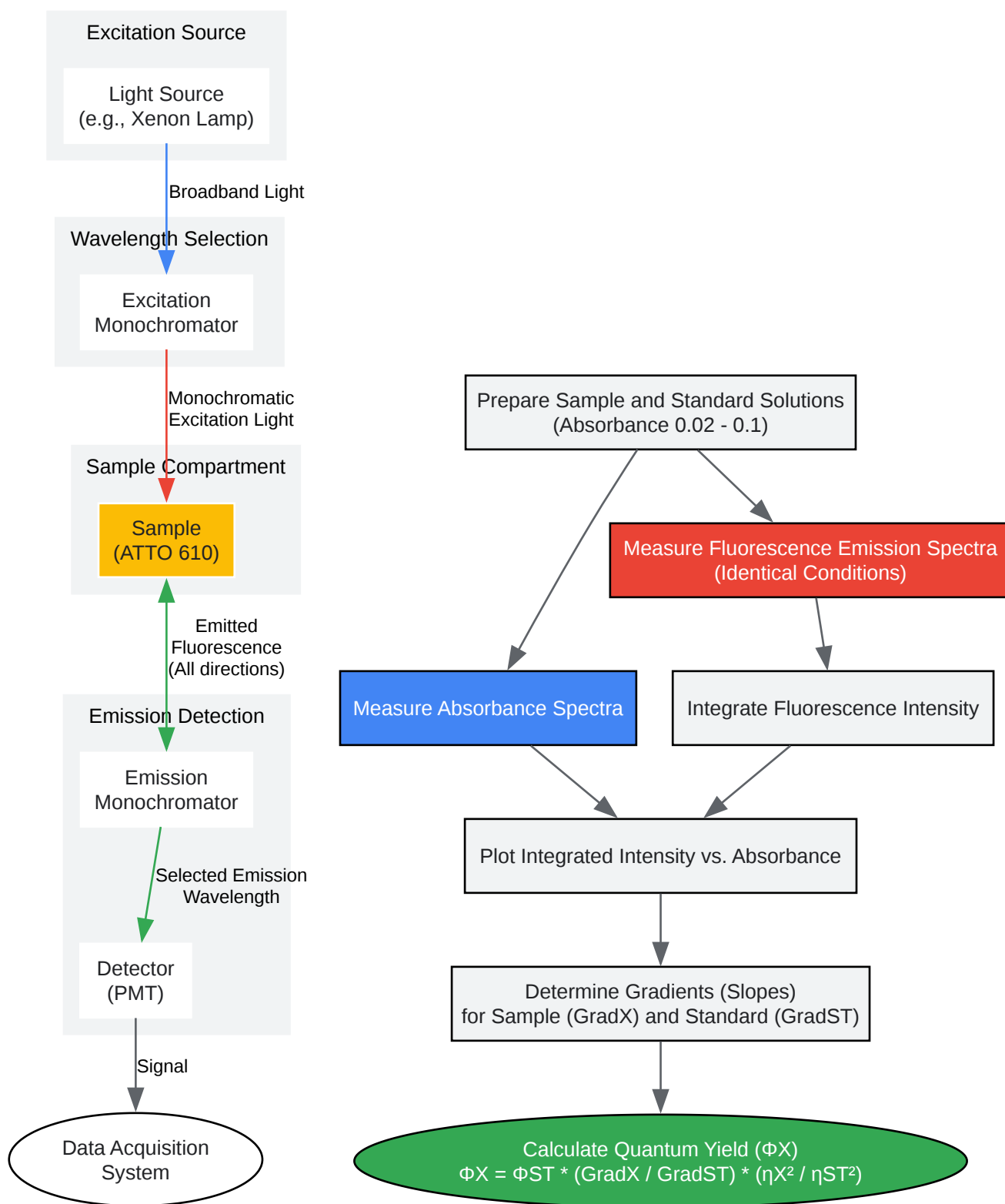
2. Determination of the Emission Spectrum:

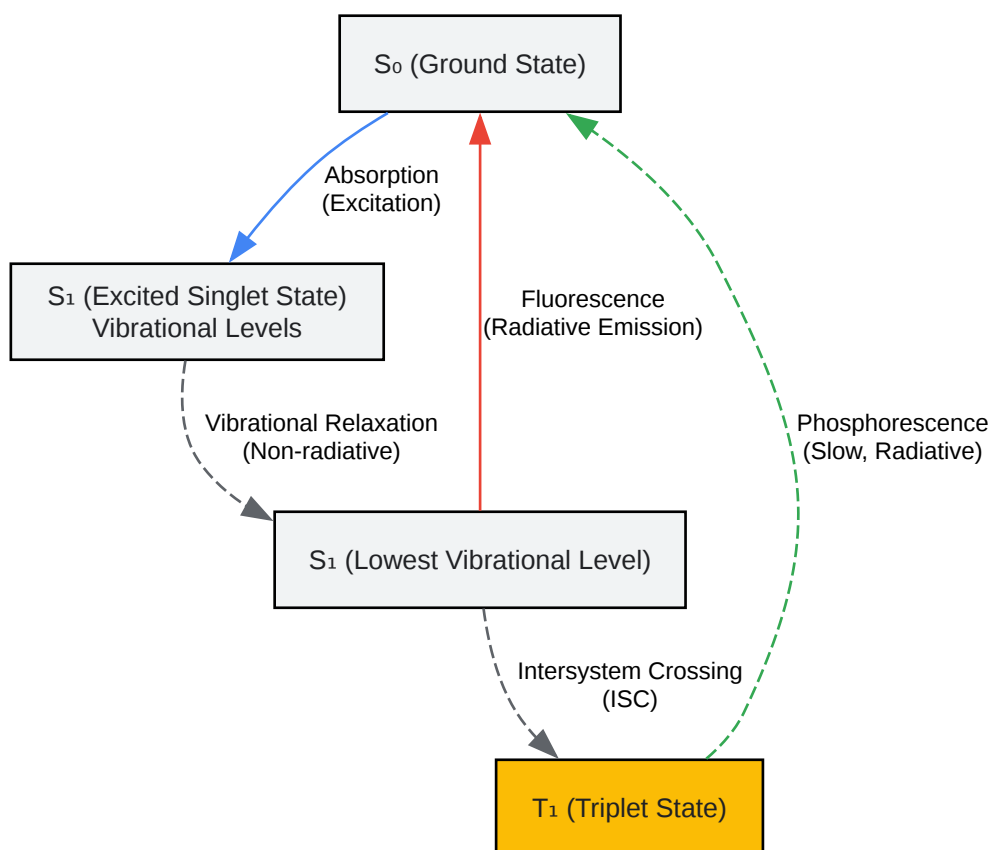
- Set the excitation wavelength of the spectrofluorometer to the absorption maximum of **ATTO 610** (approximately 616 nm).^[1]
- Scan a range of emission wavelengths, typically from 625 nm to 800 nm, while recording the fluorescence intensity.
- The resulting plot of fluorescence intensity versus emission wavelength represents the fluorescence emission spectrum.^[12]

3. Determination of the Excitation Spectrum:

- Set the emission wavelength of the spectrofluorometer to the emission maximum of **ATTO 610** (approximately 633 nm).^[1]
- Scan a range of excitation wavelengths, for instance from 550 nm to 630 nm, while monitoring the fluorescence intensity.
- The resulting plot of fluorescence intensity versus excitation wavelength provides the fluorescence excitation spectrum, which should closely resemble the absorption spectrum.
^{[12][13]}

A schematic of the instrumental setup for fluorescence spectroscopy is depicted below.





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